Application Notes and Protocols: Preparation of TT-OAD2 Free Base Stock Solutions

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Compound of Interest

Compound Name:	*TT-OAD2 free base*
Cat. No.:	*B8750764*

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Introduction

TT-OAD2 is a non-peptide glucagon-like peptide-1 (GLP-1) receptor agonist with a reported EC50 of 5 nM[1][2][3]. As a small molecule agonist, it holds potential for the treatment of diabetes[1][2][4]. Accurate and consistent preparation of stock solutions is critical for reliable experimental results in both in vitro and in vivo studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **TT-OAD2 free base** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative information for **TT-OAD2 free base**.

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Property	Value	Reference(s)
Molecular Weight	856.83 g/mol	[1][2]
Chemical Formula	C50H47Cl2N3O6	[1][2]
EC50 (GLP-1 Receptor)	5 nM	[1][2][3]
Solubility in DMSO	≥ 10 mM	[3]
Storage (Powder)	-20°C for up to 3 years	[5]
Storage (In Solvent)	-80°C for 6 months to 1 year	[4][5]

Experimental Protocols

Preparation of a 10 mM TT-OAD2 Free Base Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TT-OAD2 free base** in dimethyl sulfoxide (DMSO).

Materials:

- **TT-OAD2 free base** powder
- Anhydrous/molecular sieve-dried DMSO
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Equilibration: Allow the vial of **TT-OAD2 free base** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.

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- Weighing: Accurately weigh the desired amount of **TT-OAD2 free base** powder in a sterile microcentrifuge tube or amber glass vial.
  - Calculation Example: To prepare 1 mL of a 10 mM stock solution:
    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 0.001 L x 856.83 g/mol = 8.5683 mg
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the powder.
- Dissolution: Vortex the solution until the **TT-OAD2 free base** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary[4].
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles[4]. Store the aliquots at -80°C for up to one year[5].

Preparation of a Formulation for In Vivo Studies

This protocol provides an example of how to prepare a formulation of TT-OAD2 for in vivo experiments, based on common practices for compounds with low aqueous solubility. This specific protocol aims for a final concentration of 2 mg/mL.

Materials:

- 10 mM TT-OAD2 in DMSO stock solution (from Protocol 1)
- PEG300
- Tween 80
- Sterile Saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)
- Sterile tubes

Procedure:

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- Initial Dilution: In a sterile tube, add 50 µL of the 10 mM DMSO stock solution.
- Co-solvent Addition: Add 300 µL of PEG300 to the DMSO solution and mix thoroughly until the solution is clear.
- Surfactant Addition: Add 50 µL of Tween 80 and mix until the solution is clear.
- Aqueous Phase Addition: Add 600 µL of sterile saline or PBS and mix thoroughly.
- Final Concentration: This procedure will yield a 1 mL solution with a TT-OAD2 concentration of approximately 4.28 mg/mL. The final solvent composition will be 5% DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS. It is recommended to prepare this formulation fresh on the day of use[4].

Note: The provided in vivo formulation is an example. The optimal formulation may vary depending on the specific experimental requirements and animal model.

Signaling Pathway and Workflow Diagrams

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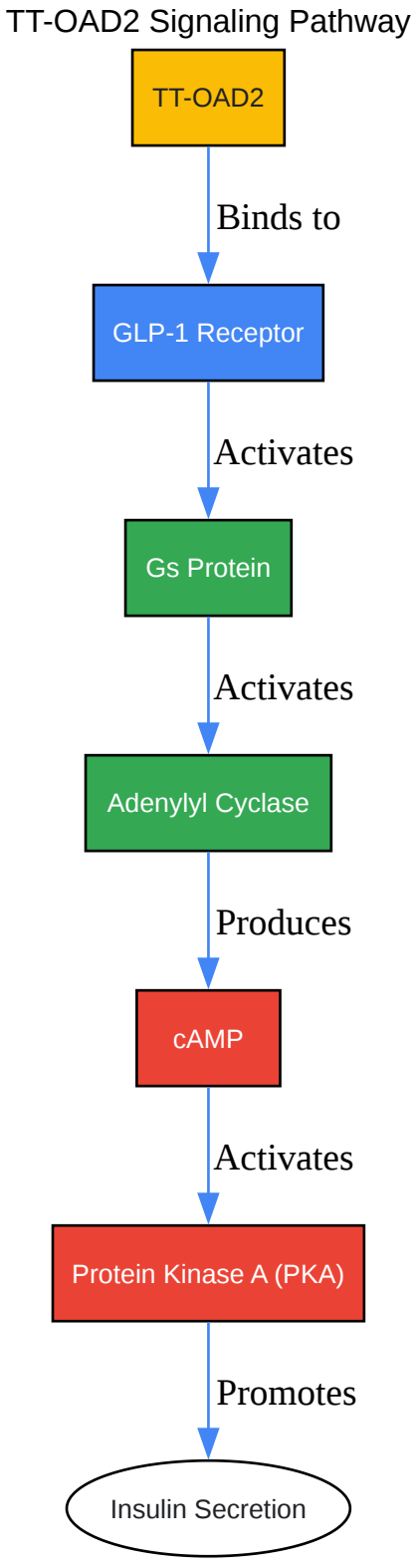

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Caption: GLP-1 Receptor activation by TT-OAD2.

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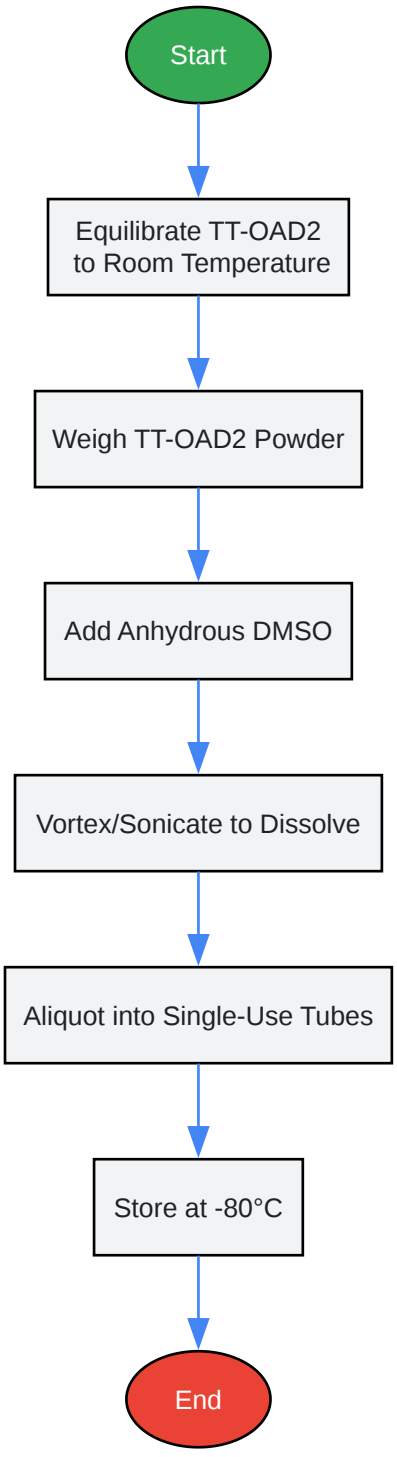
TT-OAD2 Stock Solution Preparation Workflow



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Caption: Workflow for preparing TT-OAD2 stock solution.

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